

Toxicological Profile of Mixed Halogenated Acetones: An In-depth Technical Guide

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Compound of Interest

Compound Name: *1,1-Dibromo-3-chloroacetone*

CAS No.: *1578-18-3*

Cat. No.: *B11927860*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Halogenated acetones are a class of chemical compounds that have garnered significant attention due to their presence as disinfection byproducts in drinking water and their use as intermediates in chemical synthesis.^[1] This technical guide provides a comprehensive overview of the toxicological profile of mixed halogenated acetones, focusing on their acute and chronic toxicity, genotoxicity, and carcinogenic potential. The document is intended to serve as a resource for researchers, scientists, and drug development professionals involved in the assessment of these compounds.

Acute and Subchronic Toxicity

The acute toxicity of halogenated acetones varies depending on the type and degree of halogen substitution. The following tables summarize the available quantitative data for select compounds.

Table 1: Acute Toxicity Data for Halogenated Acetones

Compound	Species	Route	LD50/LC50	Reference
Chloroacetone	Rat	Oral	100 mg/kg	[2]
	Mouse	Oral	127 mg/kg	[2]
	Rabbit	Dermal	141 mg/kg	[2][3]
	Guinea Pig	Dermal	100 µL/kg	[2]
	Rat	Inhalation	262 ppm/1H	[2][4]
	Rat	Inhalation	1.9 mg/L/1H	[3]
1,3-Dichloroacetone	Rat	Oral	20 mg/kg	[5][6]
	Mouse	Oral	18.9 mg/kg	[5]
	Rabbit	Dermal	53 mg/kg	[5]
	Rat	Inhalation	29 mg/m ³ /2H	[5]
	Mouse	Inhalation	27 mg/m ³ /2H	[5]
	1,1,3-Trichloroacetone	Rabbit	Dermal	53 mg/kg

Note: Data for a wider range of mixed halogenated acetones (e.g., brominated, fluorinated, and mixed-halogenated) is limited in the public domain.

Carcinogenicity

Several chlorinated acetones have been evaluated for their carcinogenic potential in mouse skin initiation-promotion studies.

Table 2: Carcinogenic Activity of Chlorinated Acetones in SENCAR Mice (Topical Application)

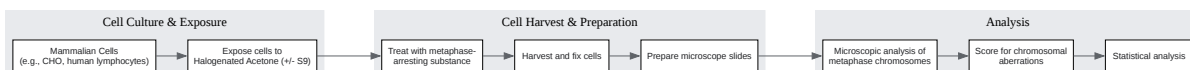
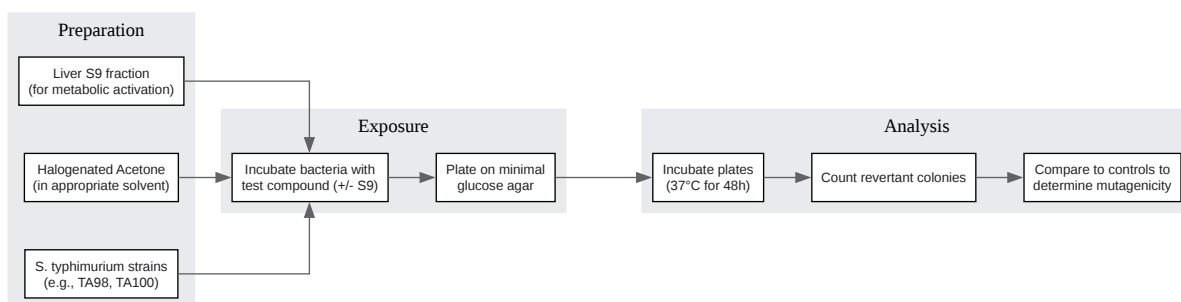
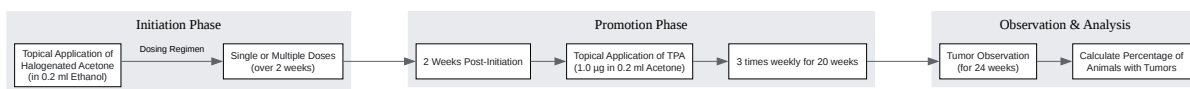
Compound	Dose (mg/kg)	Application Schedule	Tumor Incidence (%)
Monochloroacetone (MCA)	50	6 doses over 2 weeks	8
1,1-Dichloroacetone (1,1-DCA)	400, 600, 800	6 doses over 2 weeks	0, 5, 0
1,3-Dichloroacetone (1,3-DCA)	50, 75, 100	6 doses over 2 weeks	48, 45, 32
37.5, 75, 150, 300	Single dose	47, 47, 63, 20	
1,1,1-Trichloroacetone (1,1,1-TCA)	400, 600, 800	6 doses over 2 weeks	10, 5, 0
1,1,3-Trichloroacetone (1,1,3-TCA)	50	6 doses over 2 weeks	10

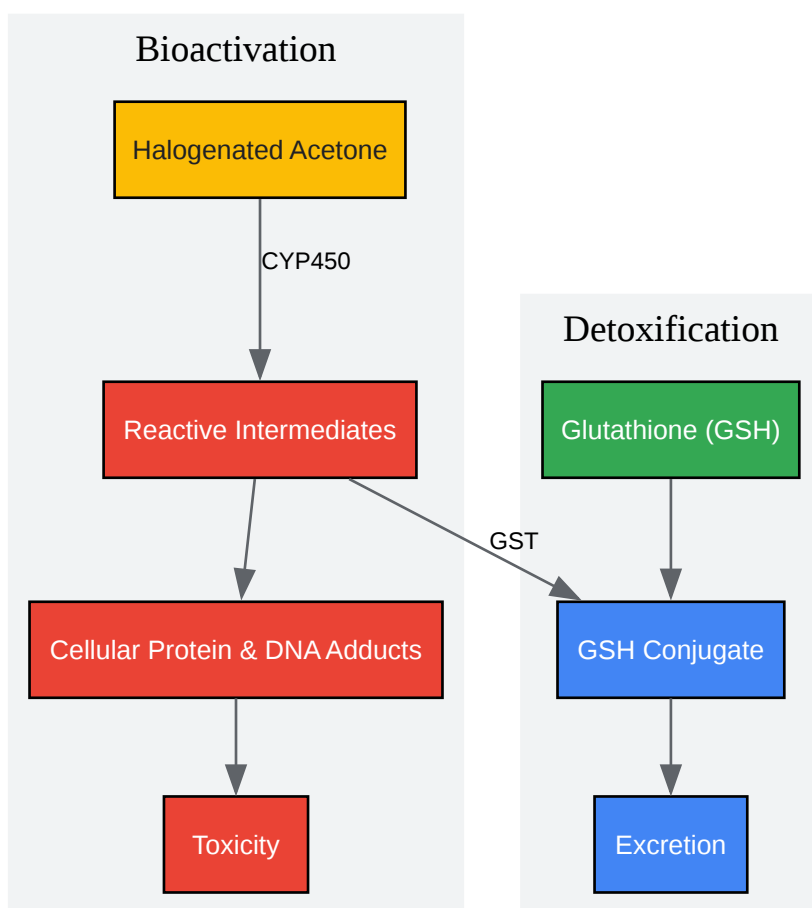
Data adapted from Robinson et al., 1989.[1][7]

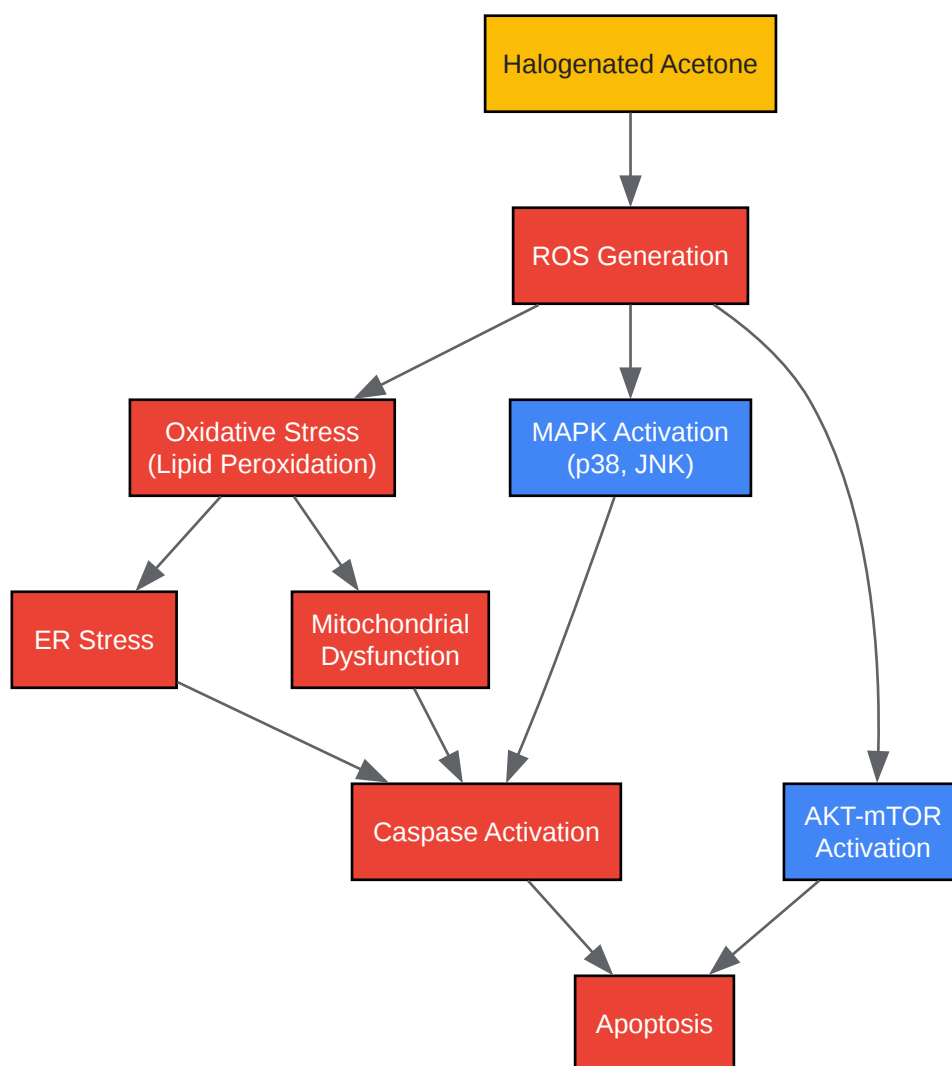
Experimental Protocols

Mouse Skin Carcinogenicity Assay

A common protocol for assessing the carcinogenic potential of halogenated acetones involves a two-stage initiation-promotion study in SENCAR mice.[1][8][9]







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- To cite this document: BenchChem. [Toxicological Profile of Mixed Halogenated Acetones: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11927860/docs#toxicological-profile-of-mixed-halogenated-acetones-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b11927860/docs#toxicological-profile-of-mixed-halogenated-acetones-an-in-depth-technical-guide)

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